

Clemaphenol A: A Review of a Novel Phenolic Compound

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Compound of Interest

Compound Name: *Clemaphenol A*

Cat. No.: *B2423814*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive review of the currently available scientific literature on **Clemaphenol A**. This document collates the known data on its origin, chemical properties, and biological activities, presenting quantitative data in structured tables and outlining experimental methodologies where available. Visual diagrams generated using DOT language are provided to illustrate experimental workflows and conceptual relationships based on the limited research.

Introduction

Clemaphenol A is a novel phenolic compound first isolated in 2001. Despite its discovery over two decades ago, research into its biological effects has been limited. This guide aims to consolidate the sparse yet significant findings to support further investigation into its therapeutic potential.

Chemical Origin and Properties

Initially, there were conflicting reports regarding the natural source of **Clemaphenol A**. However, the primary scientific literature confirms its first isolation from the root of *Clematis chinensis*[1]. A chemical supplier has also listed it as a constituent of *Fritillaria pallidiflora*, though this remains to be substantiated by primary research publications[2]. More recently, **Clemaphenol A** has also been identified in the stems of *Hibiscus syriacus*[3].

Biological Activity and Quantitative Data

The biological activity of **Clemaphenol A** has been explored in a few key areas: anti-inflammatory effects, potential antiviral activity (based on computational models), and cytotoxicity. The available quantitative data is summarized in Table 1.

Biological Activity	Assay	Target/Cell Line	Result	Reference
Anti-inflammatory	β -glucuronidase release inhibition	Polymorphonuclear leukocytes	27.9%–72.6% inhibition at 10 ⁻⁵ mol/L	[2][4]
Antiviral (in silico)	Molecular Docking	SARS-CoV-2 Main Protease (Mpro)	Binding Affinity: -7.3 kcal/mol	
Cytotoxicity	MTS Assay	HL-60 (human leukemia) & A-549 (human lung cancer)	No significant activity at 40 μ mol/L	[3]

Table 1:
Summary of
Quantitative Data
for Clemaphenol
A

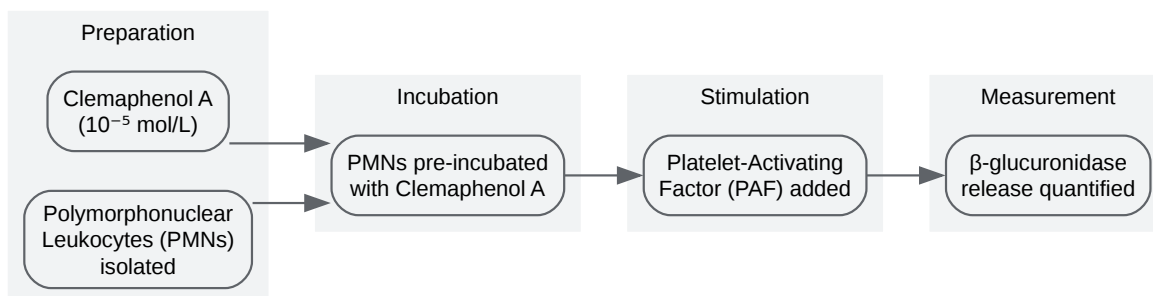
Experimental Protocols

Detailed experimental protocols for biological assays involving **Clemaphenol A** are scarce in the literature. The following is a description of the methodology used in the noted anti-inflammatory assay.

In Vitro Anti-inflammatory Assay

The anti-inflammatory activity of **Clemaphenol A** was evaluated by measuring its ability to inhibit the release of β -glucuronidase from polymorphonuclear leukocytes (PMNs) induced by

the platelet-activating factor (PAF)[2][4]. While the full detailed protocol is not available, a generalized workflow can be inferred.

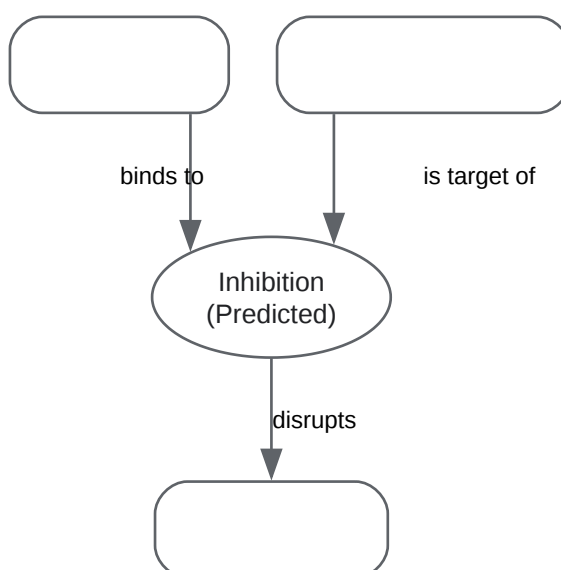


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Inferred workflow for the in vitro anti-inflammatory assay.

Signaling Pathways and Mechanisms of Action

As of the date of this review, there is no published research detailing the signaling pathways modulated by **Clemaphenol A**. The molecular docking study against the SARS-CoV-2 main protease suggests a potential mechanism of action for antiviral activity through the inhibition of this key viral enzyme. This relationship is depicted below.






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